

Safe Disposal of IRL-3630: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: IRL-3630
CAS No.: 173189-01-0
Cat. No.: B608128

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For researchers, scientists, and drug development professionals, the proper disposal of investigational compounds like **IRL-3630** is a critical component of laboratory safety and regulatory compliance. This document provides essential information and step-by-step guidance for the safe handling and disposal of **IRL-3630**, an endothelin receptor antagonist used in research. Adherence to these procedures is vital to protect personnel and the environment.

Quantitative Data Summary

While a comprehensive Safety Data Sheet (SDS) with detailed quantitative data for **IRL-3630** is not publicly available, the following table summarizes its known characteristics based on available research documentation.

Property	Data
Chemical Name	IRL-3630
Synonyms	Compound 3
Mechanism of Action	ETA/ETB antagonist[1][2]
Primary Research Area	Inflammation/Immunology[1]

Experimental Protocols: Standard Disposal Procedure for Investigational Compounds

The following protocol outlines the standard procedure for the disposal of non-DEA controlled investigational drugs and pharmaceutical substances, which should be applied to **IRL-3630**.

1. Personnel Training:

- All laboratory personnel designated to handle chemical waste must be up-to-date on institutional and national chemical waste management training.

2. Container Selection and Preparation:

- Select a waste container that is compatible with the physical and chemical properties of **IRL-3630** (e.g., glass or high-density polyethylene).
- The container must be in good condition, leak-proof, and have a secure, tight-fitting cap.

3. Waste Labeling:

- Affix a "HAZARDOUS WASTE" label to the container.
- Clearly and completely fill out the label with the following information:
 - Principal Investigator's Name
 - Laboratory Location (Building and Room Number)
 - Contact Phone Number

- Chemical Name: "**IRL-3630**" (no abbreviations)
- Concentration/Percentage (if in solution)

4. Waste Accumulation and Storage:

- Store the labeled waste container in a designated Satellite Accumulation Area (SAA).
- Ensure the container remains closed at all times, except when adding waste.
- Segregate the waste container from incompatible materials.

5. Disposal Request and Pickup:

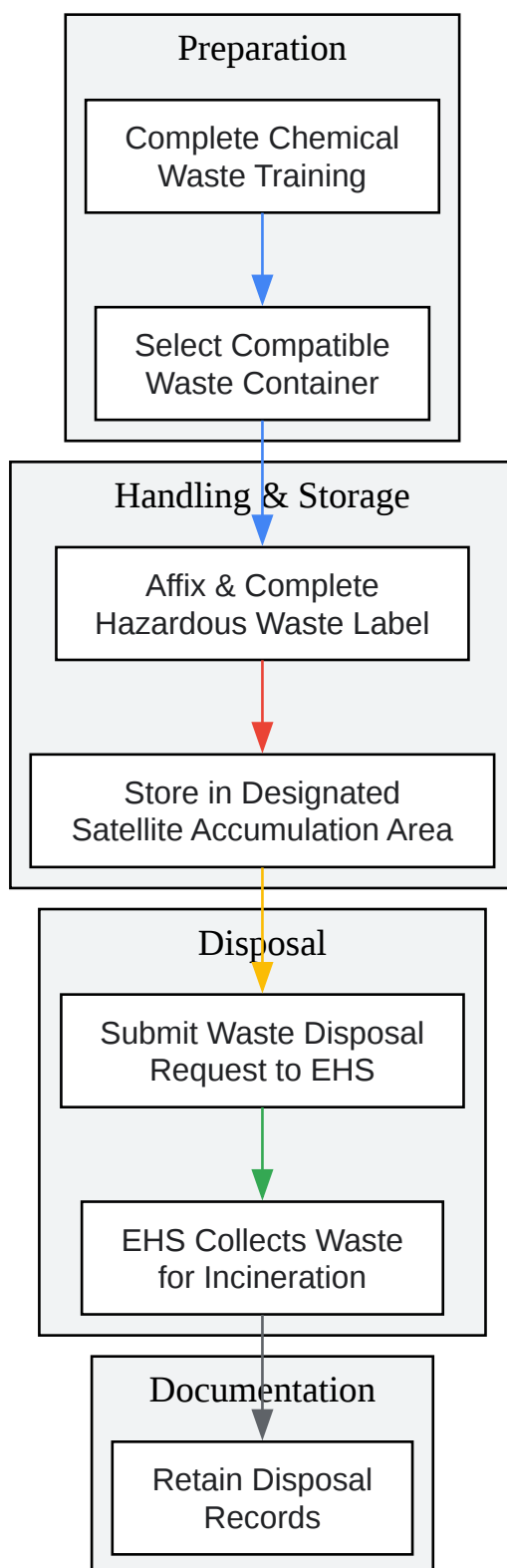
- Once the container is full or the project is complete, submit a chemical waste disposal request to your institution's Environmental Health and Safety (EHS) department.
- Follow the specific procedures provided by your EHS office for pickup.

6. Record Keeping:

- Maintain a copy of the completed waste disposal request form for your records. The date of pickup by EHS is considered the disposal date.

Visualizing the Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **IRL-3630**.

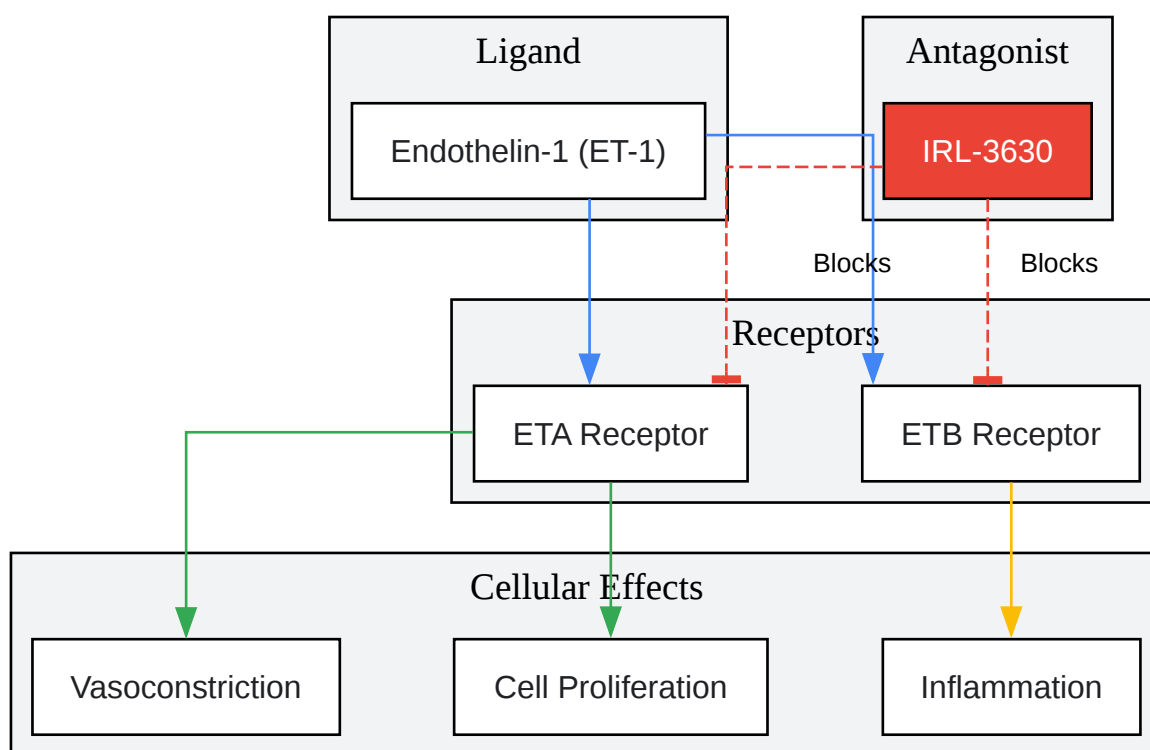


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Figure 1: Step-by-step workflow for the proper disposal of **IRL-3630**.

Signaling Pathway Context

As an ETA/ETB antagonist, **IRL-3630** acts on the endothelin signaling pathway. A simplified diagram of this pathway is provided below to contextualize the compound's mechanism of action.



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Figure 2: Simplified Endothelin signaling pathway and the inhibitory action of **IRL-3630**.

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References

- 1. research.cuanschutz.edu [research.cuanschutz.edu]
- 2. [Endothelin Receptors and Their Antagonists - PMC](https://pubmed.ncbi.nlm.nih.gov/) [pmc.ncbi.nlm.nih.gov]

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